

# A Comprehensive Technical Overview of 2-Iodothiophenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Iodothiophenol**

Cat. No.: **B3069315**

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For researchers, scientists, and professionals engaged in drug development, a thorough understanding of chemical reagents is paramount. This document provides a detailed technical guide on the properties of **2-Iodothiophenol**, a key building block in organic synthesis.

## Core Chemical Properties

**2-Iodothiophenol**, also known as 2-iodobenzenethiol, is an organoiodine compound.<sup>[1]</sup> Its chemical characteristics make it a versatile reagent in the synthesis of various organic molecules.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>5</sub> IS	PubChem <sup>[2]</sup>
Molecular Weight	236.08 g/mol	PubChem <sup>[2]</sup>
CAS Number	37972-89-7	LookChem <sup>[1]</sup> , Benchchem <sup>[3]</sup>
Synonyms	2-iodobenzenethiol, 2-iodobenzene-1-thiol	PubChem <sup>[2]</sup>
Boiling Point	119.5 °C at 11 Torr	LookChem <sup>[1]</sup>
Density	1.901 g/cm <sup>3</sup> (Predicted)	LookChem <sup>[1]</sup>

## Logical Relationship of Chemical Information

The following diagram illustrates the relationship between the core identifiers and properties of **2-Iodothiophenol**.

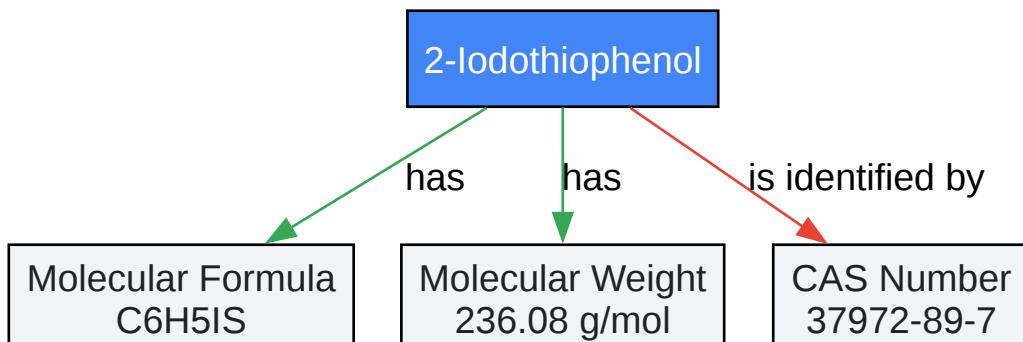


Figure 1. Core Properties of 2-Iodothiophenol

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## References

- 1. Cas 37972-89-7,2-iodothiophenol | lookchem [lookchem.com]
- 2. 2-Iodothiophenol | C6H5IS | CID 10955536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Iodothiophenol | 37972-89-7 | Benchchem [benchchem.com]
- 4. To cite this document: BenchChem. [A Comprehensive Technical Overview of 2-Iodothiophenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3069315#2-iodothiophenol-molecular-weight-and-formula>

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Address: 3281 E Guasti Rd  
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